Introduction: The Strategic Importance of H-Lys(Z)-OL

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*H-Lys(Z)-OL*
CAS No.:	*101250-90-2*
Cat. No.:	*B2411904*

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In the landscape of peptide synthesis and medicinal chemistry, protected amino acids and their derivatives are fundamental building blocks. **H-Lys(Z)-OL** is a protected form of L-lysinol where the epsilon (ε) amino group of the lysine side chain is protected by a benzyloxycarbonyl (Z or Cbz) group. The defining feature of this molecule is the reduction of the carboxylic acid group to a primary alcohol (-OL), distinguishing it from its more common carboxylic acid counterpart, H-Lys(Z)-OH.

This structural modification from a carboxylic acid to an alcohol opens up a distinct set of chemical possibilities. The primary alcohol serves as a versatile nucleophile and a site for further chemical modifications, such as esterification, etherification, or oxidation. This makes **H-Lys(Z)-OL** a valuable starting material for synthesizing complex peptides, peptidomimetics, and various molecular scaffolds used in drug discovery.[1] The presence of the Z-group provides robust protection for the side-chain amine under conditions typically used for peptide coupling, while the primary alpha-amine remains available for chain elongation.

Physicochemical Properties

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The precise chemical identity and properties of **H-Lys(Z)-OL** are crucial for its effective use in synthesis. The following table summarizes its key quantitative data.

Property	Value	Source
Chemical Name	Nε-benzyloxycarbonyl-L-lysinol	Chem-Impex[1]
Synonyms	H-Lys(Cbz)-ol, N-epsilon-Z-L-lysinol	Chem-Impex[1]
CAS Number	101250-90-2	Chem-Impex[1]
Molecular Formula	$C_{14}H_{22}N_2O_3$	Chem-Impex[1]
Molecular Weight	266.3 g/mol	Chem-Impex[1]
Appearance	Off-white solid	Chem-Impex[1]
Purity	≥ 95% (HPLC)	Chem-Impex[1]
Optical Rotation	$[a]D^{20}$ = +6 ± 2º (c=1 in MeOH)	Chem-Impex[1]

Core Applications in Research and Development

The unique bifunctional nature of **H-Lys(Z)-OL**—a primary amine and a primary alcohol, with a protected side chain—makes it a strategic component in several advanced applications.

- Peptide and Peptidomimetic Synthesis: The primary amine allows for its incorporation into a peptide sequence using standard coupling chemistries. The hydroxyl group can then serve as an attachment point for linkers, solubility-enhancing moieties (like polyethylene glycol or PEG), or other functional groups.

- Drug Delivery and Bioconjugation: **H-Lys(Z)-OL** is a key intermediate for building targeted drug delivery systems.[1] The alcohol handle can be used to conjugate drugs, imaging agents, or targeting ligands, while the lysine backbone provides a biocompatible scaffold.

- Scaffold for Novel Therapeutics: As a chiral building block, it is used in the synthesis of novel therapeutic agents where the specific stereochemistry and functional group presentation are critical for biological activity.[1]

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Experimental Protocols: Synthesis of **H-Lys(Z)-OL** from H-Lys(Z)-OH

A common and practical method for preparing **H-Lys(Z)-OL** is through the reduction of the corresponding carboxylic acid, H-Lys(Z)-OH. This procedure must be carefully controlled to selectively reduce the carboxylic acid without affecting the Z-protecting group.

Principle: The carboxylic acid at the alpha-carbon of Nε-benzyloxycarbonyl-L-lysine (H-Lys(Z)-OH) is selectively reduced to a primary alcohol using a suitable reducing agent, such as borane-tetrahydrofuran complex (BH_3·THF). The borane complex is chosen for its high reactivity towards carboxylic acids over the carbamate (Z-group), ensuring the integrity of the side-chain protection.

Step-by-Step Methodology:

- Preparation: In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., argon or nitrogen), dissolve H-Lys(Z)-OH (1 equivalent) in anhydrous tetrahydrofuran (THF). The concentration should be approximately 0.2–0.5 M.
- Cooling: Cool the solution to 0°C using an ice-water bath. This is critical to control the exothermic reaction upon addition of the reducing agent.
- Reduction: Slowly add a solution of borane-tetrahydrofuran complex (BH_3·THF, ~1.5–2.0 equivalents) dropwise to the stirred solution. Maintain the temperature at 0°C during the addition. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete (typically after 2-4 hours, as indicated by TLC), quench the reaction by the slow, careful addition of methanol at 0°C. This will decompose the excess borane.
- Workup: Remove the solvents under reduced pressure (rotary evaporation). The resulting residue can be purified by column chromatography on silica gel, typically using a gradient of methanol in dichloromethane, to yield the pure **H-Lys(Z)-OL**.
- Characterization: Confirm the identity and purity of the product using techniques such as NMR spectroscopy (^1H and ^{13}C) and mass spectrometry.

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Causality in Protocol Design:

- Anhydrous Conditions: The use of anhydrous THF and an inert atmosphere is essential because borane reagents react violently with water.
- Slow Addition at 0°C: This prevents overheating and potential side reactions, ensuring a controlled and selective reduction.
- Methanol Quench: Methanol is used to safely neutralize the highly reactive excess borane, forming trimethyl borate, which is volatile and easily removed.

Below is a diagram illustrating the workflow for the synthesis of **H-Lys(Z)-OL**.

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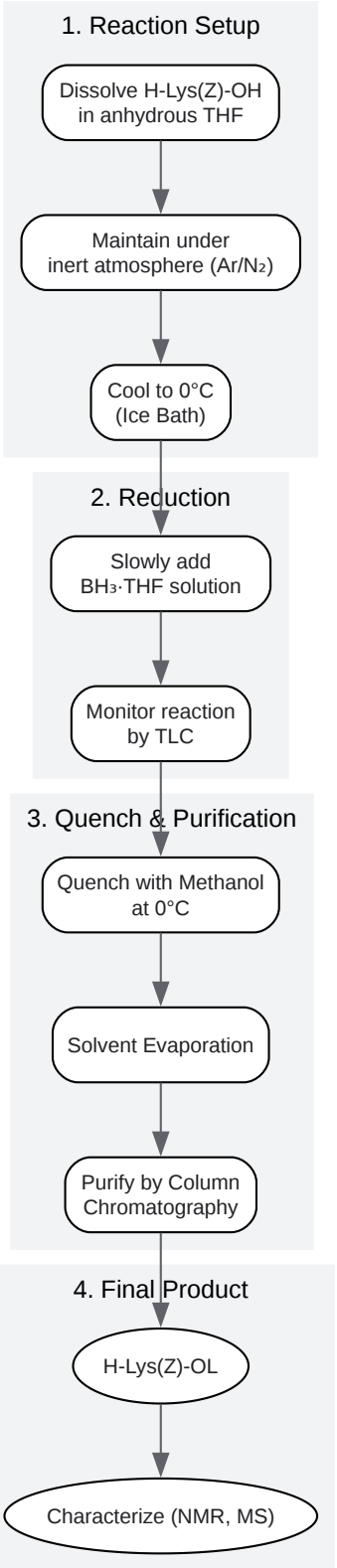

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Caption: Workflow for the synthesis of **H-Lys(Z)-OL**.

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Conclusion and Future Outlook

H-Lys(Z)-OL stands as a pivotal, yet specialized, building block for chemical and pharmaceutical research. Its unique combination of a primary alcohol, a primary amine, and a protected side chain provides a high degree of synthetic flexibility. This enables the construction of complex molecular architectures that are central to the development of next-generation therapeutics, from peptide-based drugs to sophisticated bioconjugates. As the demand for precisely engineered biomolecules grows, the strategic application of versatile intermediates like **H-Lys(Z)-OL** will continue to be a cornerstone of innovation in drug discovery and development.

References

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Sources

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of H-Lys(Z)-OL]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2411904/docs#introduction-the-strategic-importance-of-h-lys-z-ol]

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